Application Notes and Protocols for SRTM Analysis of [18F]Fallypride PET Data

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Fallypride	
Cat. No.:	B043967	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

[18F]**Fallypride** is a high-affinity positron emission tomography (PET) radioligand used for the quantification of dopamine D2/D3 receptors in both striatal and extrastriatal brain regions.[1][2] Its relatively long half-life of 110 minutes allows for extended scan durations, which is crucial for the reliable quantification of receptor binding.[1] The Simplified Reference Tissue Model (SRTM) is a widely accepted kinetic model for analyzing dynamic [18F]**fallypride** PET data, as it does not require invasive arterial blood sampling.[3][4] This document provides detailed application notes and protocols for the use of SRTM in the analysis of [18F]**fallypride** PET studies.

Core Concepts of SRTM for [18F]**Fallypride**

The SRTM is a three-compartment model that simplifies the kinetic analysis by using a reference region, devoid of specific receptor binding, to estimate the non-displaceable uptake of the radiotracer.[3] For [18F]**fallypride** studies, the cerebellum is the most commonly used reference region.[3][4] The primary outcome measure of the SRTM is the non-displaceable binding potential (BPND), which reflects the density of available D2/D3 receptors.

Quantitative Data Summary

The following tables summarize key quantitative data derived from [¹⁸F]**fallypride** PET studies using the SRTM.

Table 1: [¹⁸F]**Fallypride** Binding Potential (BPND) in Healthy Subjects (Medication-Free)

Brain Region	Mean BPND (SRTM)	Standard Deviation
Putamen	22.2	4.9
Thalamus	2.11	0.57
Temporal Cortex (GTi)	0.77	0.30

Data sourced from a study with 50 medication-free subjects and a 180-minute scan duration.[1]

Table 2: Impact of Scan Duration on Putamen BPND Estimation (SRTM)

Scan Duration Reduction	Mean BPND Underestimation (%)
First 10 minutes (180 to 170 min)	-0.58%
60 minutes (180 to 120 min)	-5.76%

This data highlights the importance of adequate scan duration for accurate quantification in receptor-rich regions like the putamen.[1]

Table 3: Comparison of Reference Tissues for SRTM Analysis

Reference Tissue	Key Finding
Cerebellum	Commonly used and validated reference region.[3]
Visual Cortex	Produced significantly greater sample variance in BPND compared to the cerebellum.[3]
White Matter	Showed similar BPND values and sample variance to the cerebellum and may be a reasonable alternative.[3][5]

Experimental Protocols

[¹⁸F]Fallypride PET Imaging Protocol

This protocol is a synthesis of methodologies reported in peer-reviewed publications.[1][3][4]

- Subject Preparation:

  - Subjects should be free of any centrally acting substances or drugs that may interfere with the dopaminergic system for a specified period (e.g., at least 6 months).[1]

  - A drug screening should be performed prior to the scan.[1]

  - Informed consent must be obtained from all participants.

- Radiotracer Administration:

  - A bolus injection of [¹⁸F]**fallypride** (~185 MBq ± 5%) is administered intravenously.[3]

- PET Data Acquisition:

  - Dynamic emission data acquisition is initiated simultaneously with the bolus injection.[6]

  - A total scan duration of at least 180 minutes is recommended to ensure that transient equilibrium is reached, especially in high-receptor density regions like the putamen.[1][7]

  - The acquisition is typically performed in 3D mode.[4]

  - A transmission scan (e.g., using a $^{68}Ge/^{68}Ga$ rod source) is performed for attenuation correction.[3]

  - The dynamic data is framed into a sequence of time intervals (e.g., initially short frames of 60 seconds, followed by longer frames of 120 seconds or more).[6]

- Image Reconstruction and Pre-processing:

 - PET data are corrected for decay, attenuation, and scatter.[3]

- Images are reconstructed using an iterative algorithm such as Ordered Subsets Expectation Maximization (OSEM).[3]

- Motion correction is applied to the dynamic PET images.[3]

- The motion-corrected PET images are co-registered to the subject's structural MRI.[3]

SRTM Data Analysis Protocol

- Region of Interest (ROI) Definition:

  - Anatomical ROIs for target regions (e.g., putamen, caudate, thalamus, cortical areas) and the reference region (cerebellum) are delineated on the co-registered MRI.

- Time-Activity Curve (TAC) Generation:

  - Time-radioactivity data are extracted from the ROIs for the entire dynamic scan to generate TACs for each region.[3]

- SRTM Kinetic Modeling:

  - The TACs from the target and reference regions are used as input for the SRTM.

  - Kinetic modeling is performed using specialized software (e.g., PMOD, SPM).[2]

  - The model fits the data to estimate the kinetic parameters, including the primary outcome measure, BPND.
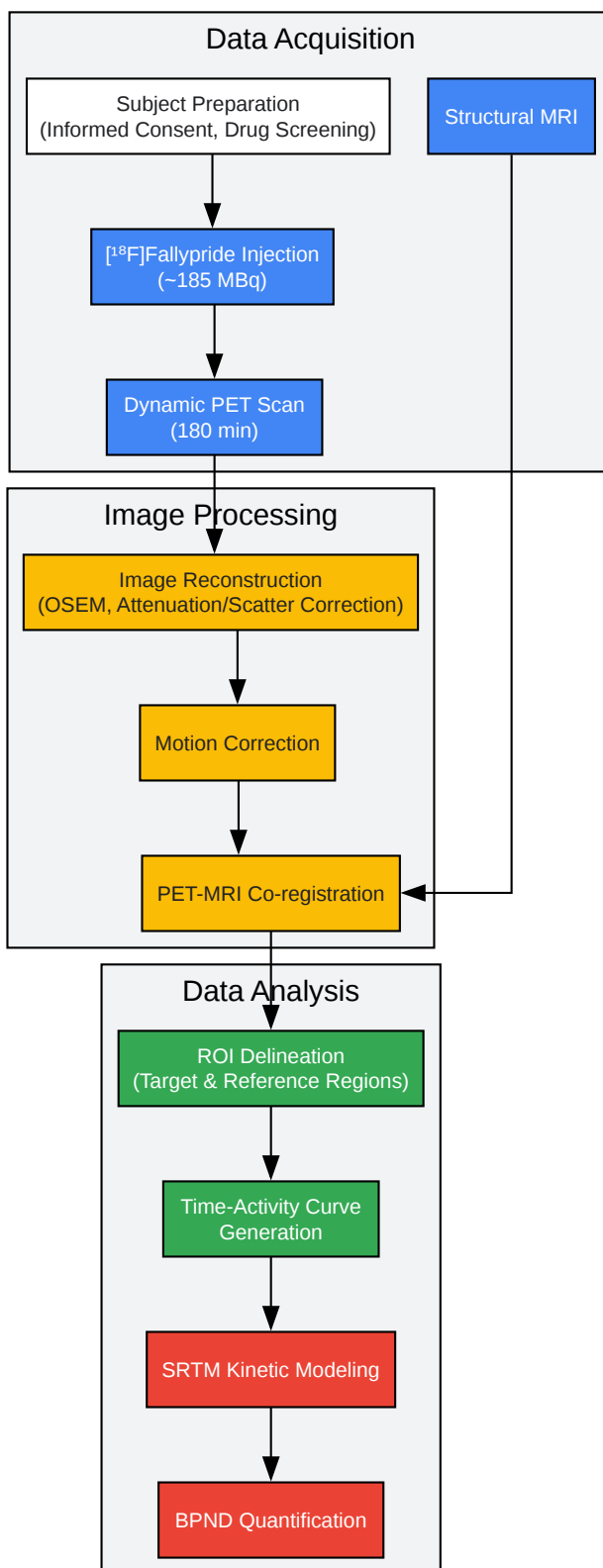
Visualizations

Dopamine D2/D3 Receptor Signaling with [^{18}F]Fallypride

Tech Support
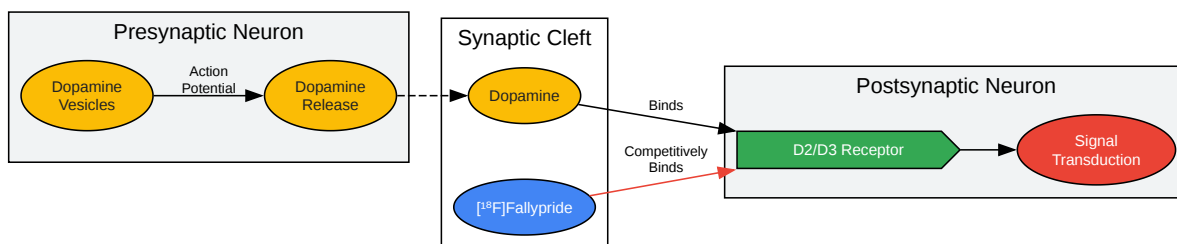
Caption: Competitive binding of [^{18}F]**Fallypride** and endogenous dopamine to postsynaptic D2/D3 receptors.

# Experimental Workflow for SRTM Analysis of [^{18}F]Fallypride PET Data

Data Acquisition

Subject Preparation
(Informed Consent, Drug Screening)

Structural MRI

[¹⁸F]Fallypride Injection
(~185 MBq)

Dynamic PET Scan
(180 min)

Image Processing

Image Reconstruction
(OSEM, Attenuation/Scatter Correction)

Motion Correction

PET-MRI Co-registration

Data Analysis

ROI Delineation
(Target & Reference Regions)

Time-Activity Curve Generation

SRTM Kinetic Modeling

BPND Quantification

Click to download full resolution via product page

Caption: Step-by-step workflow for SRTM analysis of [^{18}F]**fallypride** PET data from acquisition to quantification.

Logical Relationship of the Simplified Reference Tissue Model (SRTM)
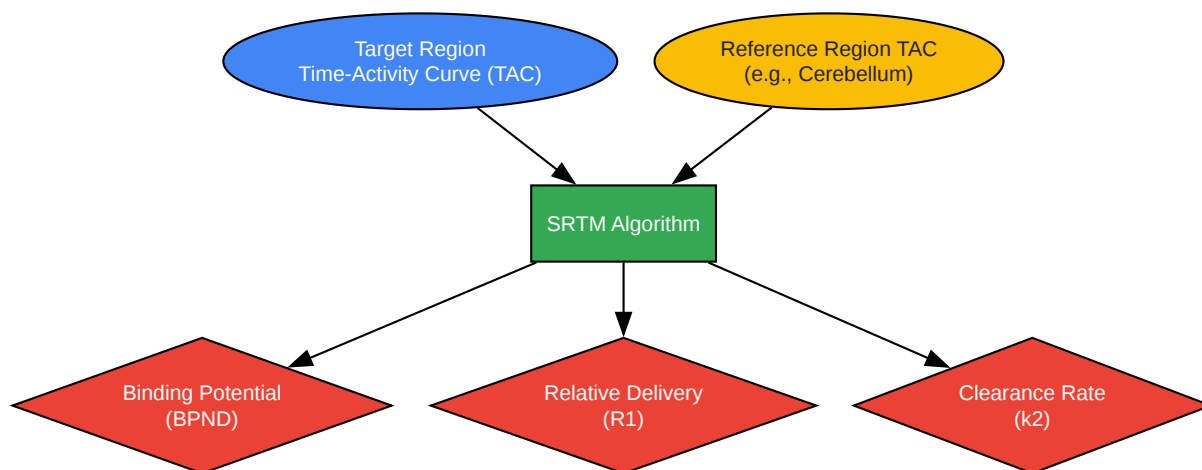
Click to download full resolution via product page

Caption: Logical flow of inputs and outputs for the Simplified Reference Tissue Model (SRTM).

> **Need Custom Synthesis?**
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
>
> *Email: info@benchchem.com or Request Quote Online.*

References

- 1. The applicability of SRTM in [18F]fallypride PET investigations: impact of scan durations - PMC [pmc.ncbi.nlm.nih.gov]

- 2. [18F]fallypride characterization of striatal and extrastriatal D2/3 receptors in Parkinson's disease - PMC [pmc.ncbi.nlm.nih.gov]

Tech Support

- 3. The Simplified Reference Tissue Model with 18F-fallypride PET: Choice of Reference Region - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Striatal and extrastriatal dopamine release measured with PET and [18F]fallypride - PMC [pmc.ncbi.nlm.nih.gov]

- 5. The simplified reference tissue model with 18F-fallypride positron emission tomography: choice of reference region - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. jnm.snmjournals.org [jnm.snmjournals.org]

- 7. The applicability of SRTM in [(18)F]fallypride PET investigations: impact of scan durations - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes and Protocols for SRTM Analysis of [^{18}F]Fallypride PET Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043967#simplified-reference-tissue-model-srtm-for-fallypride-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com